

Establishing the Reproducibility of 3-(3,5-Dimethoxybenzyl)cyclohexanone Synthesis: A Comparative Guide

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Compound of Interest

Compound Name: 3-(3,5-Dimethoxybenzyl)cyclohexanone

CAS No.: 898785-03-0

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of established synthetic methodologies applicable to the synthesis of **3-(3,5-dimethoxybenzyl)cyclohexanone** and structurally related 3-aryl cyclohexanones. Due to a lack of detailed, reproducible experimental protocols for the direct synthesis of **3-(3,5-dimethoxybenzyl)cyclohexanone** in readily available scientific literature, this document focuses on well-documented alternative methods for analogous compounds. The presented data aims to serve as a foundational resource for researchers seeking to develop a reliable and efficient synthesis for the target molecule and its derivatives.

Comparison of Synthetic Methodologies

The synthesis of 3-substituted cyclohexanones can be approached through several established chemical transformations. Below is a comparison of three common methods: Alkylation of Enamines (Stork Enamine Alkylation), Michael Addition, and Robinson Annulation. The

selection of a particular method will depend on factors such as starting material availability, desired yield, and scalability.

Methodology	General Reaction	Typical Reagents & Conditions	Reported Yield (for analogous compounds)	Advantages	Disadvantages
Alkylation of Enamines	Cyclohexanone is converted to an enamine, which then undergoes alkylation with an appropriate benzyl halide, followed by hydrolysis.	1. Pyrrolidine or Morpholine, Dean-Stark trap. 2. Benzyl halide (e.g., 3,5-dimethoxybenzyl bromide). 3. Acidic workup (e.g., aq. HCl).	60-85%	Good yields, regioselective for mono-alkylation.	Requires pre-formation of the enamine, sensitive to moisture.
Michael Addition	Conjugate addition of a cyclohexanone enolate to an α,β -unsaturated ketone (a chalcone derivative).	Base (e.g., NaOH, KOH, or an amine catalyst), protic or aprotic solvent.	70-95%	High yields, convergent synthesis.	Requires the synthesis of the appropriate chalcone precursor.

Robinson Annulation	A tandem reaction involving a Michael addition followed by an intramolecular aldol condensation to form a cyclohexenone ring, which can then be reduced.	Base (e.g., NaOEt, NaOH), protic solvent (e.g., ethanol). The initial product is a cyclohexenone.	50-80% (for the annulation product)	Forms a new six-membered ring, useful for building complex structures.	Can result in side products, requires a subsequent reduction step to obtain the cyclohexanone.
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Experimental Protocols for Key Methodologies

The following are detailed experimental protocols for the synthesis of 3-aryl cyclohexanones, which can be adapted for the synthesis of **3-(3,5-dimethoxybenzyl)cyclohexanone**.

Protocol 1: Synthesis of a 3-Aryl Cyclohexanone via Michael Addition

This protocol describes the synthesis of 2-(3-oxo-1,3-diphenylpropyl)cyclohexan-1-one, a 1,5-dicarbonyl compound that is a direct precursor to a 3,5-diphenylcyclohexanone derivative.

Reaction: Michael addition of cyclohexanone to chalcone.

Reagents:

- Chalcone (1,3-diphenyl-2-propen-1-one)
- Cyclohexanone
- Sodium ethoxide (NaOEt)

- Ethanol

Procedure:

- Dissolve chalcone (1 equivalent) in ethanol in a round-bottom flask.
- Add cyclohexanone (1.5 equivalents) to the solution.
- Add a catalytic amount of sodium ethoxide (0.1 equivalents) to the reaction mixture.
- Stir the reaction at room temperature for 24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, neutralize the reaction with a dilute acid (e.g., 1M HCl).
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Protocol 2: Synthesis of a Substituted Cyclohexenone via Robinson Annulation

This protocol outlines the general procedure for a Robinson annulation to produce a substituted cyclohexenone, which can be subsequently reduced to the corresponding cyclohexanone.

Reaction: Robinson annulation of a cyclohexanone derivative with an α,β -unsaturated ketone.

Reagents:

- 2-methylcyclohexanone
- Methyl vinyl ketone (MVK)
- Potassium hydroxide (KOH)

- Methanol

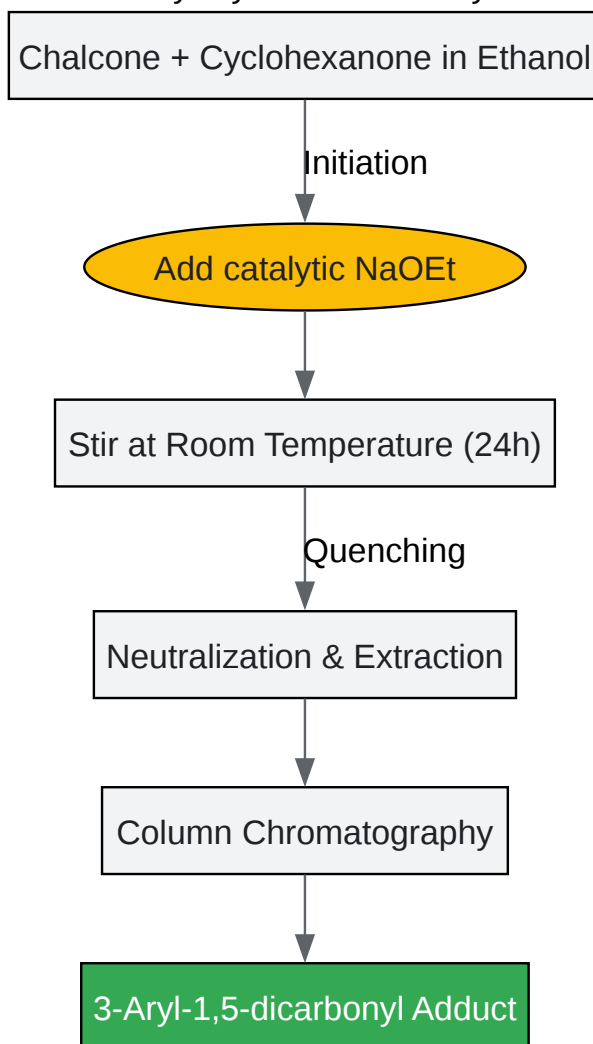
Procedure:

- In a round-bottom flask, dissolve 2-methylcyclohexanone (1 equivalent) in methanol.
- Add a solution of potassium hydroxide (0.2 equivalents) in methanol to the flask.
- Cool the mixture in an ice bath and slowly add methyl vinyl ketone (1.1 equivalents) dropwise.
- Allow the reaction to stir at room temperature overnight.
- Heat the reaction mixture to reflux for 2 hours to effect the aldol condensation and dehydration.
- Cool the mixture to room temperature and neutralize with a dilute acid (e.g., acetic acid).
- Remove the methanol under reduced pressure.
- Extract the residue with ether, wash with water and brine, and dry over anhydrous magnesium sulfate.
- Concentrate the organic layer and purify the resulting octalone product by vacuum distillation or column chromatography.
- The resulting cyclohexenone can be reduced to the corresponding cyclohexanone using standard reduction methods (e.g., catalytic hydrogenation).

Visualizing the Synthetic Workflow and Biological Context

To better understand the experimental process and the potential biological relevance of the target molecule, the following diagrams have been generated.

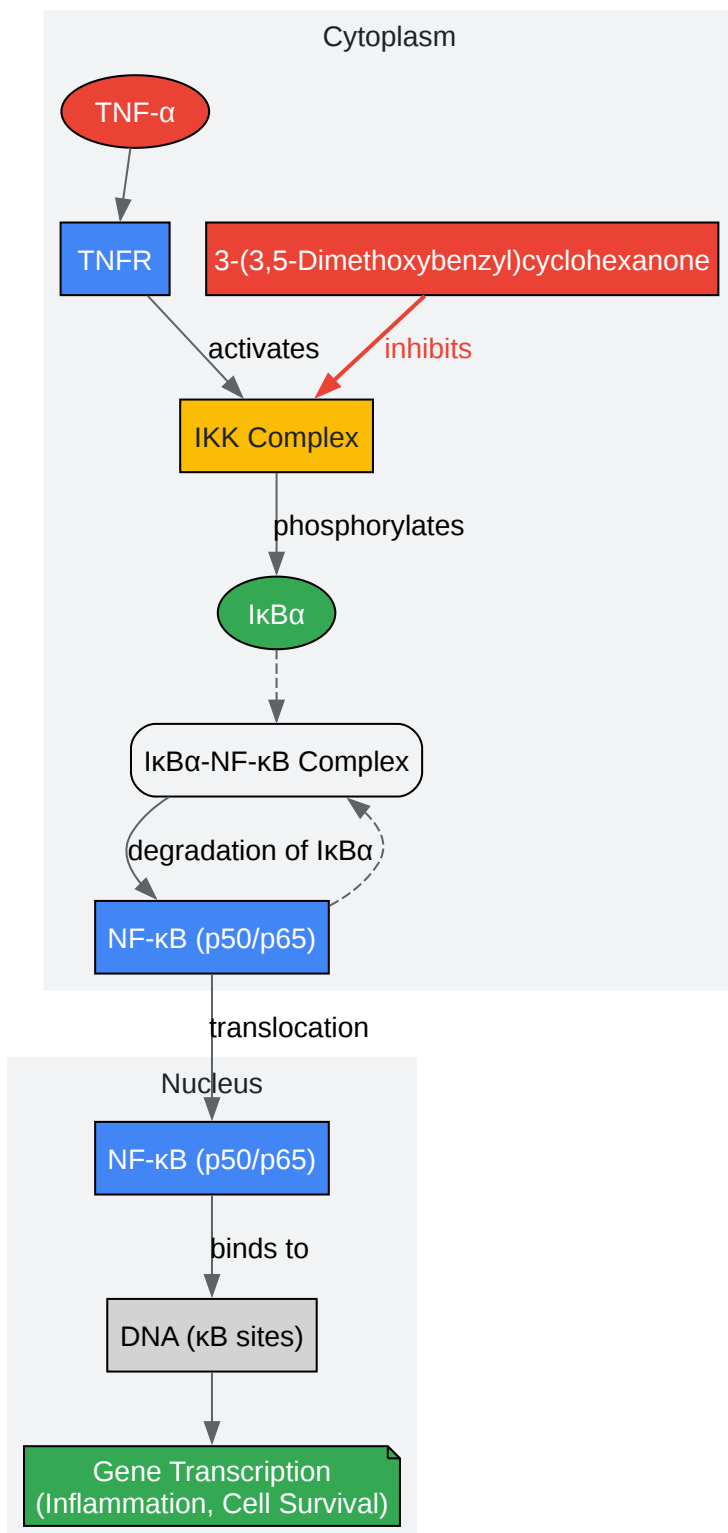
Experimental Workflow for 3-Aryl Cyclohexanone Synthesis via Michael Addition



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Caption: Workflow for Michael Addition Synthesis.

Based on literature for structurally similar chalcone-like compounds, **3-(3,5-dimethoxybenzyl)cyclohexanone** is hypothesized to exert its potential anti-inflammatory and anticancer effects through the inhibition of the NF- κ B signaling pathway. The diagram below illustrates the canonical NF- κ B pathway and the likely point of inhibition.

Hypothesized Inhibition of the NF- κ B Signaling Pathway[Click to download full resolution via product page](#)Caption: Potential NF- κ B Pathway Inhibition.

Disclaimer: The experimental protocols and the proposed mechanism of action are based on established literature for analogous compounds and are provided for informational and guidance purposes. Researchers should conduct their own literature search and experimental validation for the specific synthesis and biological evaluation of **3-(3,5-dimethoxybenzyl)cyclohexanone**.

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